

# Diisononyl Azelate: Comprehensive Disposal & Handling Guide

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## Compound of Interest

Compound Name: Diisononyl azelate

CAS No.: 71850-10-7

Cat. No.: B12657575

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## Executive Summary: Immediate Action Plan

**Diisononyl azelate** (DINA) is a high-molecular-weight ester commonly used as a plasticizer and lubricant base.<sup>[1][2]</sup> While generally classified as low-toxicity and non-hazardous under standard transport regulations (DOT/IATA), its disposal requires strict adherence to protocols to prevent environmental accumulation and physical damage to aquatic ecosystems.<sup>[1][2]</sup>

### Core Disposal Directive:

- **Primary Method:** Thermal destruction (Incineration) is the gold standard due to the chemical's high calorific value and clean combustion profile.
- **Strict Prohibition:** NEVER pour into sinks, drains, or sewage systems. Its insolubility creates blockages and physical entrapment hazards for aquatic life.
- **Spill Response:** Contain immediately with inert absorbents (vermiculite/sand). Do not use water to flush.

## Chemical Profile & Physical Properties<sup>[3][4][5][6]</sup>

Understanding the physical nature of DINA is critical for selecting the correct disposal pathway. As a long-chain ester, it is hydrophobic and non-volatile.<sup>[1][2]</sup>

| Property         | Value / Description                                                                            | Relevance to Disposal                                            |
|------------------|------------------------------------------------------------------------------------------------|------------------------------------------------------------------|
| Chemical Name    | Diisononyl azelate<br>(Nonanedioic acid, diisononyl ester)                                     | Base classification as Organic Ester                             |
| CAS Number       | Varies by isomer mixture<br>(Commonly associated with 85186-89-6 or similar C9-ester mixtures) | Check specific SDS for exact isomer CAS                          |
| Physical State   | Oily Liquid, Colorless to Pale Yellow                                                          | Requires leak-proof containment                                  |
| Water Solubility | Negligible (< 0.1 mg/L)                                                                        | Do not flush. Will phase-separate in traps. <sup>[1][2][3]</sup> |
| Flash Point      | > 200°C (Open Cup)                                                                             | Low flammability risk, but combustible.                          |
| Biodegradability | Inherently biodegradable (OECD 301B)                                                           | Suitable for biological treatment only in trace amounts.         |
| Density          | ~0.92 g/cm <sup>3</sup>                                                                        | Floats on water; surface film hazard.                            |

## Hazard Identification & Environmental Impact

While DINA is often labeled "Non-Hazardous" for transport, this designation applies to acute toxicity. The environmental impact is the primary driver for disposal logic.

- **Aquatic Toxicity:** Low chemical toxicity (LC50 > 100 mg/L for fish). However, undissolved droplets can cause physical entrapment of small aquatic invertebrates (e.g., *Daphnia magna*), leading to mechanical suffocation.

- Bioaccumulation: Low potential. The molecule is metabolized (hydrolyzed) rapidly in higher organisms.
- Combustion: Burns to form Carbon Dioxide (CO<sub>2</sub>) and Water (H<sub>2</sub>O). No halogenated or sulfurous byproducts are generated, making it an ideal candidate for fuel blending.

## Step-by-Step Disposal Procedures

### Scenario A: Small-Scale Laboratory Waste (< 5 Liters)

- Segregation: Collect DINA waste in a dedicated container labeled "Non-Halogenated Organic Waste."
  - Note: Do not mix with oxidizers (e.g., nitric acid) or halogenated solvents (e.g., DCM), as this complicates the incineration process and increases disposal costs.[\[1\]](#)
- Container Selection: Use High-Density Polyethylene (HDPE) or glass containers. Ensure the cap has a chemically resistant liner (PTFE).
- Labeling: Tag with the full chemical name and the hazard statement: "Combustible Liquid - Do Not Drain."
- Hand-off: Transfer to your facility's hazardous waste management team for off-site incineration.[\[1\]](#)[\[2\]](#)

### Scenario B: Bulk/Industrial Waste (> 50 Liters)

- Waste Characterization: Verify the waste stream is not contaminated with heavy metals or regulated solvents (TCLP test may be required by local receiving facility).
- Disposal Pathway:
  - Preferred: Fuel Blending/Energy Recovery. Due to its high heat of combustion, DINA can be blended into auxiliary fuels for cement kilns or industrial boilers.
  - Alternative: High-temperature incineration.[\[1\]](#)
- Documentation: Manifest as "Non-RCRA Regulated Waste" (unless mixed with listed hazardous wastes).

## Scenario C: Empty Containers

- "RCRA Empty" Standard: A container is considered empty if less than 3% of the total capacity remains (for containers < 119 gallons).
- Triple Rinse: Rinse the container three times with a solvent capable of dissolving the ester (e.g., ethanol or acetone).
  - Critical: The rinsate must be collected and disposed of as hazardous waste (due to the solvent).
- Recycling: Deface the label and puncture the container before sending it to a plastic recycler or landfill.

## Spill Management Protocol

Immediate Action: Stop the source. Protective Equipment: Nitrile gloves, safety goggles, lab coat. (Respiratory protection is rarely needed due to low vapor pressure).

- Containment: Construct a dike around the spill using sand, vermiculite, or commercial oil-absorbing booms. Prevent flow into floor drains.
- Absorption: Cover the liquid entirely with inert absorbent material. Allow 15 minutes for saturation.
- Collection: Scoop saturated material into a wide-mouth drum or heavy-duty waste bag.
- Cleaning: Wipe the surface with a soap/water solution or a biodegradable degreaser to remove the oily film. Do not use organic solvents for the final floor wipe unless ventilation is adequate.

## Regulatory Framework

### United States (EPA/RCRA)[\[1\]](#)[\[2\]](#)

- Status: Not listed as a P-list or U-list hazardous waste.[\[1\]](#)
- Characteristic Waste: Does not exhibit Ignitability (D001), Corrosivity (D002), Reactivity (D003), or Toxicity (D004) under standard conditions.[\[1\]](#)

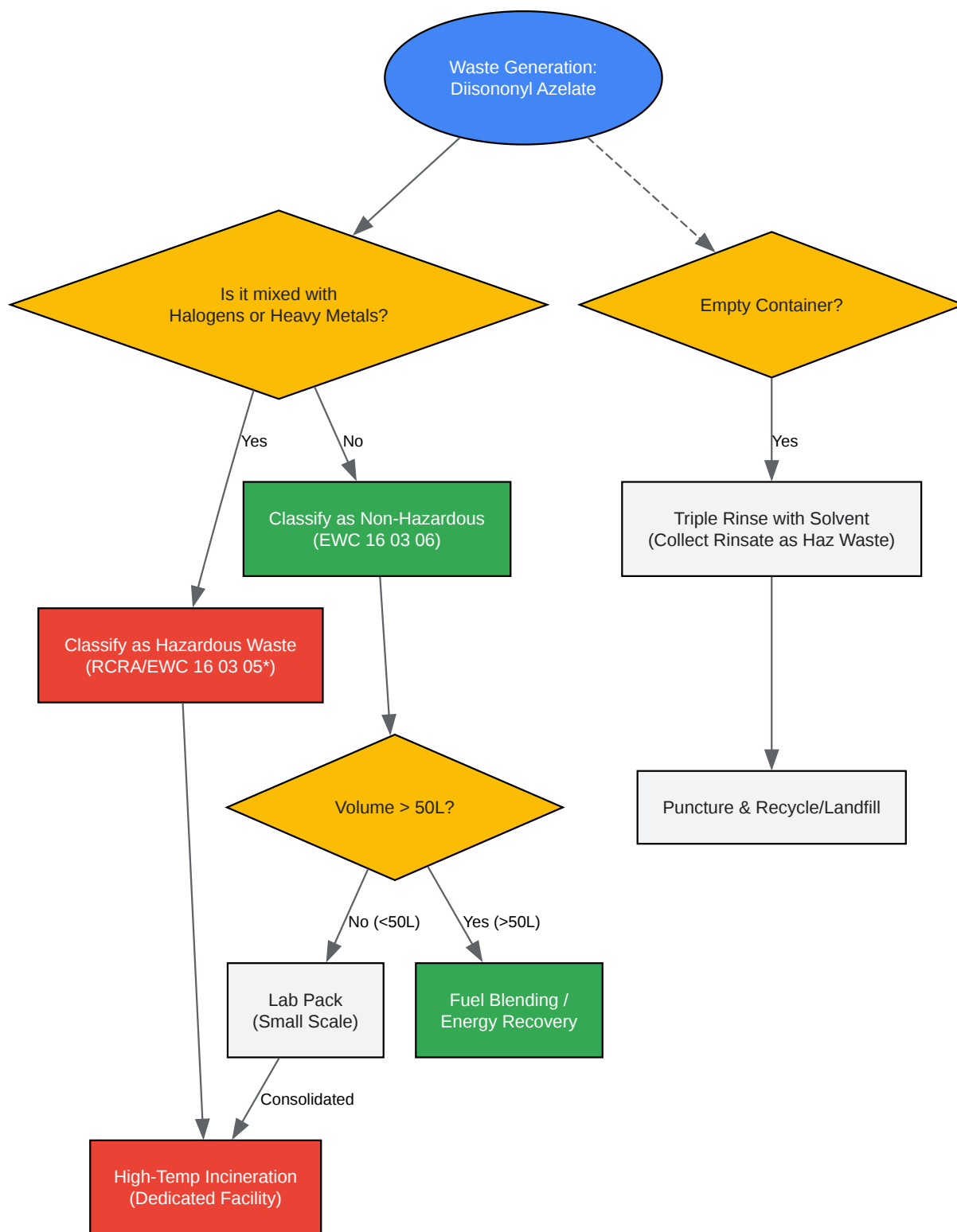
- Recommendation: Manage as "Non-RCRA Regulated Waste" but dispose of via licensed chemical waste haulers to limit liability.

## European Union (EU/REACH)[\[1\]](#)[\[2\]](#)

- Waste Code (EWC):
  - If pure or mixed with non-hazardous substances: 16 03 06 (organic wastes other than those mentioned in 16 03 05).
  - If contaminated with hazardous substances: 16 03 05\*.
- Classification: Generally not classified as PBT (Persistent, Bioaccumulative, Toxic) or vPvB.

## Decision Logic for Disposal (Visualization)

The following diagram outlines the logical workflow for determining the correct disposal path for **Diisononyl Azelate**.



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Figure 1: Decision matrix for the classification and disposal of **Diisononyl Azelate** waste streams.[1][2]

## References

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